

## Isolappaol A: A Technical Guide to its Physical, Chemical, and Biological Properties

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Isolappaol A**, a lignan isolated from the fruit of Arctium lappa (burdock), has garnered interest in the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Isolappaol A**, with a focus on data relevant to researchers, scientists, and professionals in drug development.

## **Physicochemical Properties**

**Isolappaol A** is a complex molecule with the molecular formula C30H32O9 and a molecular weight of 536.57 g/mol .[1] Its chemical structure reveals a dibenzylbutyrolactone lignan skeleton. While experimental data on some physical properties are limited, computational predictions provide valuable insights.

Table 1: Physical and Chemical Properties of Isolappaol A



Property	Value	Source
Molecular Formula	C30H32O9	[1]
Molecular Weight	536.57 g/mol	[1]
CAS Number	131400-96-9	
Melting Point	Not available	-
Boiling Point	Not available	-
Water Solubility	Predicted to be low	-
logP (octanol-water partition coefficient)	Predicted to be in the range of 2-3	
pKa (acid dissociation constant)	Not available	<del>-</del>

Note: The solubility, logP, and pKa values are based on computational models and may not reflect experimentally determined values. Further experimental validation is required.

#### **Spectroscopic Data**

Detailed experimental spectroscopic data for **Isolappaol A** is not readily available in the public domain. The following represents the type of data that would be crucial for the structural confirmation and quality control of this compound.

#### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

- ¹H NMR: Expected signals would include aromatic protons, methoxy protons, and protons of the butyrolactone and dihydrobenzofuran rings. Chemical shifts (δ) and coupling constants
   (J) would be critical for complete structural assignment.
- ¹³C NMR: The spectrum would show resonances for all 30 carbon atoms, including those of the aromatic rings, carbonyl group, methoxy groups, and the aliphatic core.

#### Infrared (IR) Spectroscopy



The IR spectrum of **Isolappaol A** would be expected to show characteristic absorption bands for its functional groups:

- O-H stretching: A broad band around 3400 cm<sup>-1</sup> due to the hydroxyl groups.
- C-H stretching: Bands in the region of 3000-2850 cm<sup>-1</sup> for aromatic and aliphatic C-H bonds.
- C=O stretching: A strong absorption around 1770 cm<sup>-1</sup> corresponding to the lactone carbonyl group.
- C=C stretching: Aromatic ring vibrations in the 1600-1450 cm<sup>-1</sup> region.
- C-O stretching: Bands in the 1250-1000 cm<sup>-1</sup> region for the ether and alcohol functionalities.

#### **Mass Spectrometry (MS)**

- High-Resolution Mass Spectrometry (HRMS): Would provide the exact mass of the molecule, confirming its elemental composition (C30H32O9).
- Tandem Mass Spectrometry (MS/MS): Fragmentation analysis would reveal characteristic losses of functional groups and cleavages of the lignan skeleton, aiding in structural elucidation.

#### **Biological Activity and Signaling Pathway**

**Isolappaol A** has been shown to exhibit anti-aging properties in the model organism Caenorhabditis elegans.[1] The primary reported mechanism of action is the upregulation of jnk-1 expression, which is a key component of the c-Jun N-terminal kinase (JNK) signaling pathway.[1] This pathway plays a crucial role in stress resistance and longevity.

The proposed signaling cascade initiated by **Isolappaol A** involves the activation of JNK-1, which in turn phosphorylates and activates the transcription factor DAF-16 (a forkhead box O, or FOXO, homolog). Activated DAF-16 then translocates to the nucleus and promotes the expression of genes involved in stress resistance and longevity.





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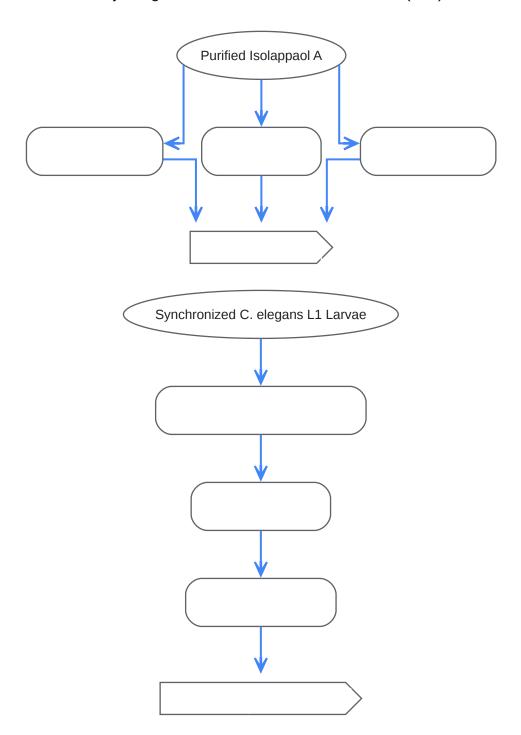
Caption: **Isolappaol A** signaling pathway in C. elegans.

# Experimental Protocols Determination of Physicochemical Properties (General Protocol)

- Melting Point: Determined using a calibrated melting point apparatus. A small amount of purified Isolappaol A is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded.
- Solubility: Assessed by adding a known amount of Isolappaol A to a specific volume of various solvents (e.g., water, ethanol, DMSO) at a controlled temperature. The solution is stirred and visually inspected for dissolution. Quantitative solubility can be determined by techniques like HPLC.
- Spectroscopic Analysis:
  - NMR: Spectra are typically recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher). The sample is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>), and standard 1D (<sup>1</sup>H, <sup>13</sup>C) and 2D (COSY, HSQC, HMBC) experiments are performed.
  - IR: The spectrum is obtained using an FTIR spectrometer. The sample can be analyzed as a KBr pellet, a thin film, or in solution.
  - MS: Mass spectra are acquired using a mass spectrometer, often coupled to a liquid chromatograph (LC-MS). Electrospray ionization (ESI) is a common technique for lignans.



HRMS provides accurate mass, and MS/MS experiments are performed by selecting the molecular ion and subjecting it to collision-induced dissociation (CID).



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#### References

- 1. medchemexpress.com [medchemexpress.com]
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